

Application of Osbond Acid in Nutritional Research: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *Osbond acid*

Cat. No.: *B045118*

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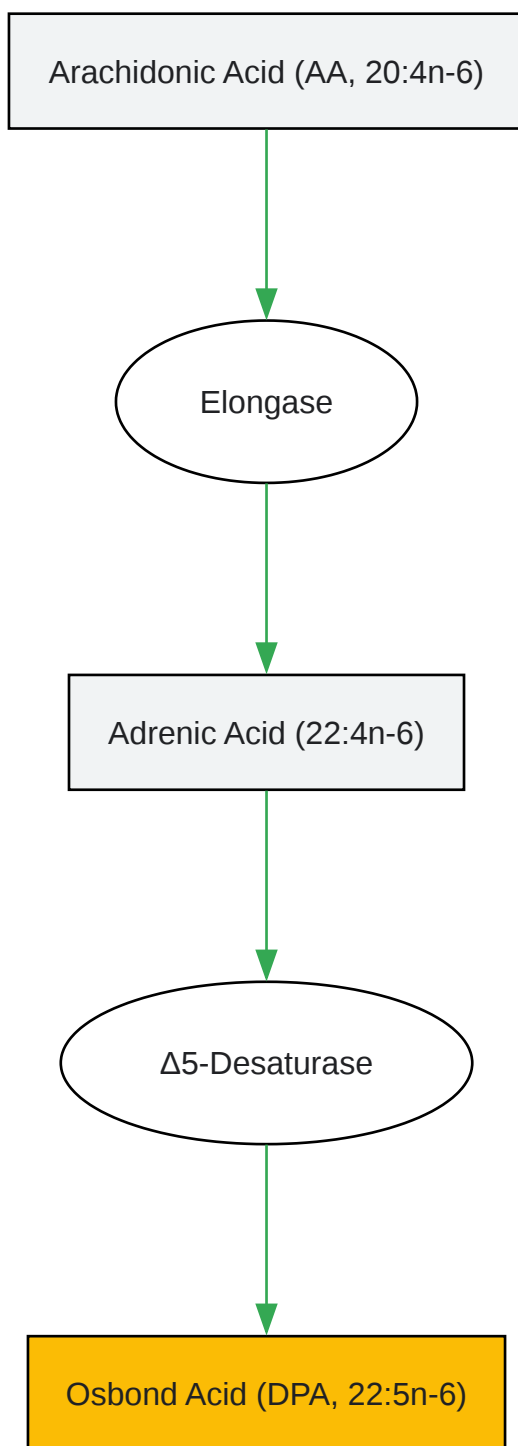
Introduction

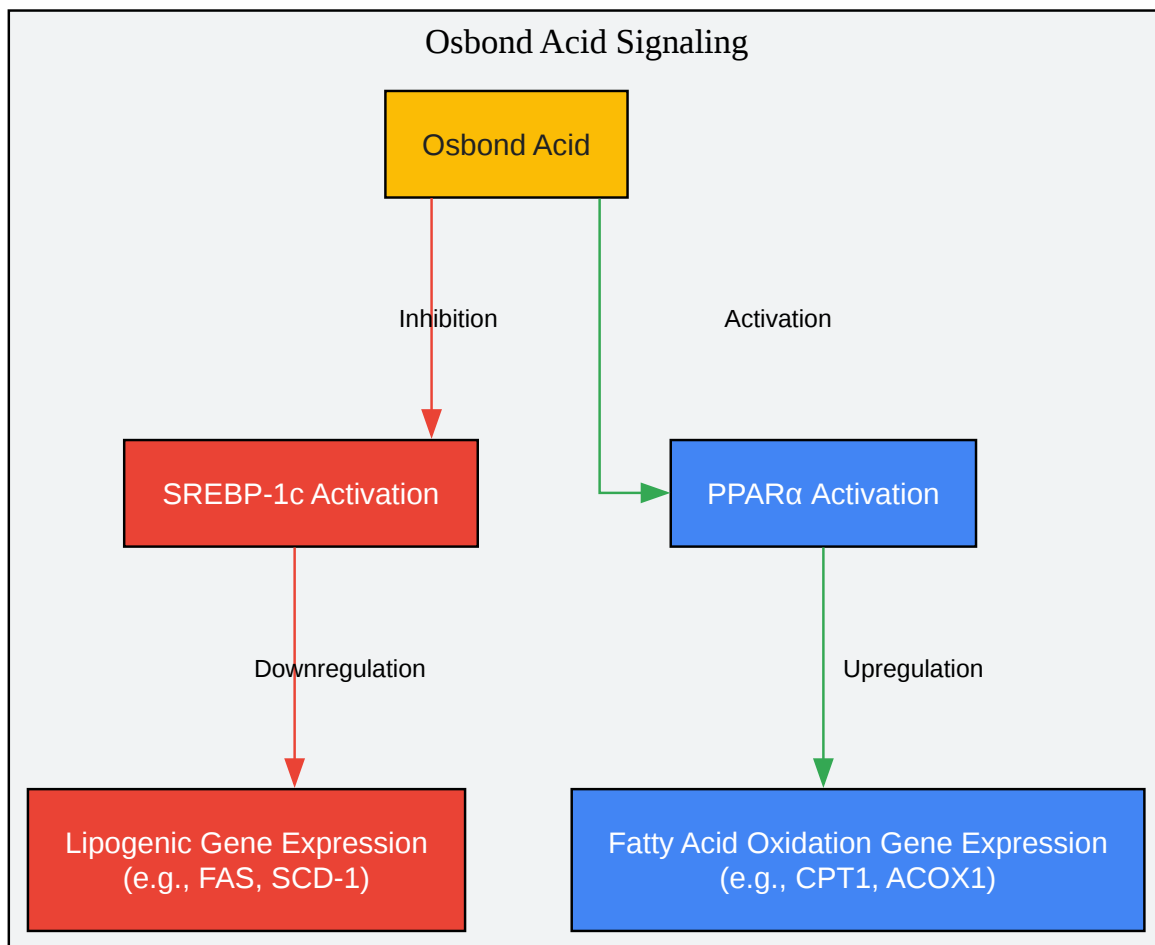
Osbond acid, also known as all-cis-4,7,10,13,16-docosapentaenoic acid (DPA n-6), is a 22-carbon omega-6 polyunsaturated fatty acid (PUFA). It is a very-long-chain fatty acid (VLCFA) that is synthesized in the body from arachidonic acid (AA) through elongation and desaturation processes. While less studied than its omega-3 counterparts like eicosapentaenoic acid (EPA) and docosahexaenoic acid (DHA), **Osbond acid** is an important component of cell membranes and is involved in various physiological processes. Its role in nutritional research is gaining interest, particularly in the context of lipid metabolism and inflammatory conditions such as non-alcoholic fatty liver disease (NAFLD).

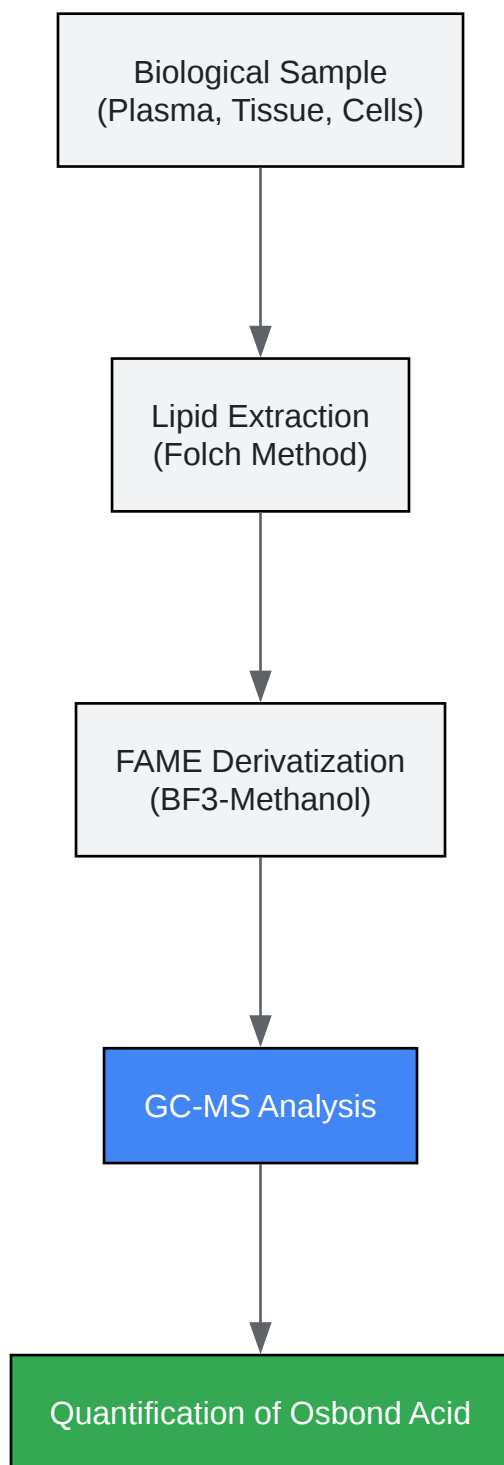
These application notes provide an overview of the current understanding of **Osbond acid**'s role in nutritional research, along with detailed protocols for its analysis and for conducting in vitro and in vivo studies to investigate its effects.

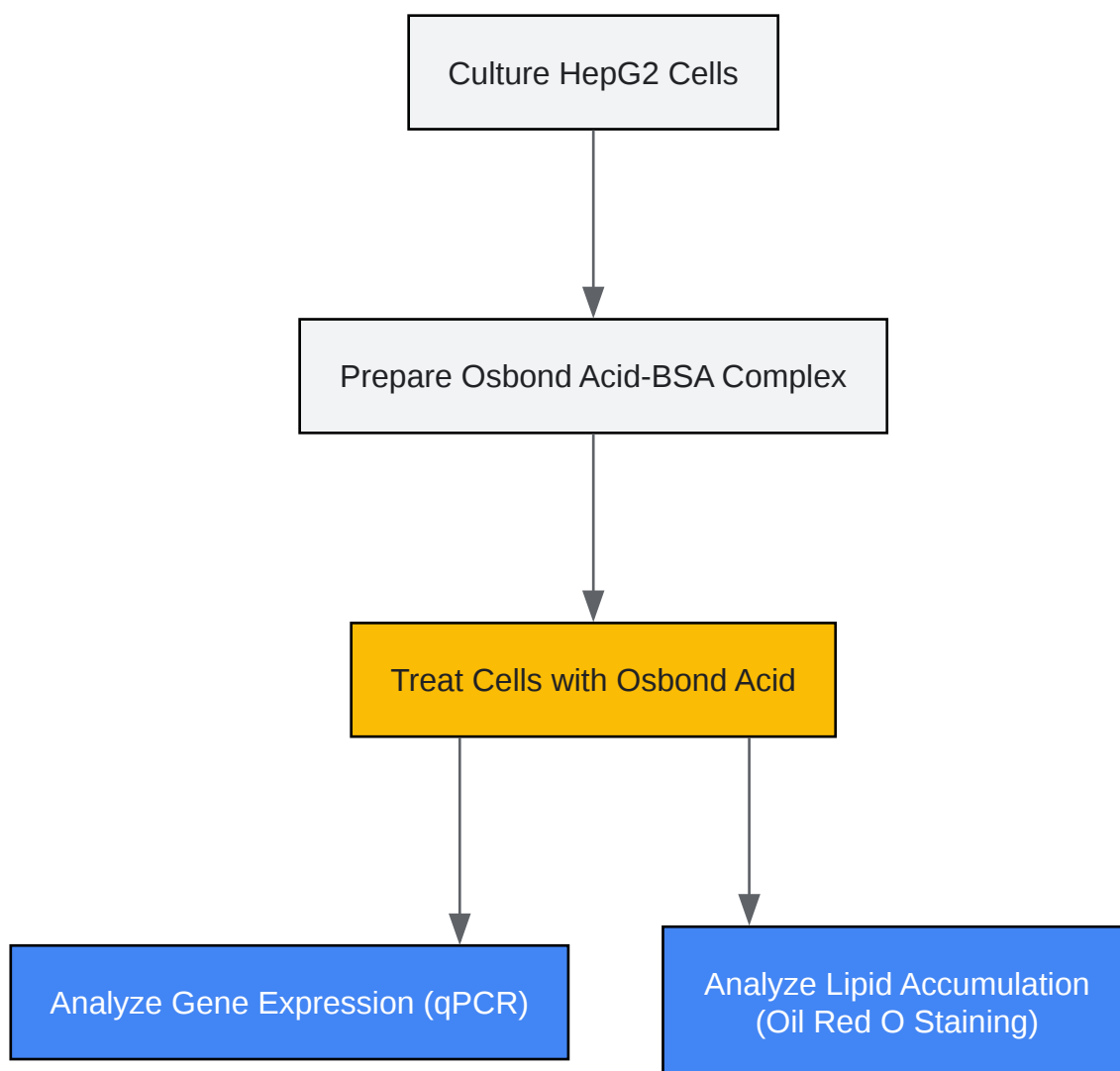
Biosynthesis of Osbond Acid

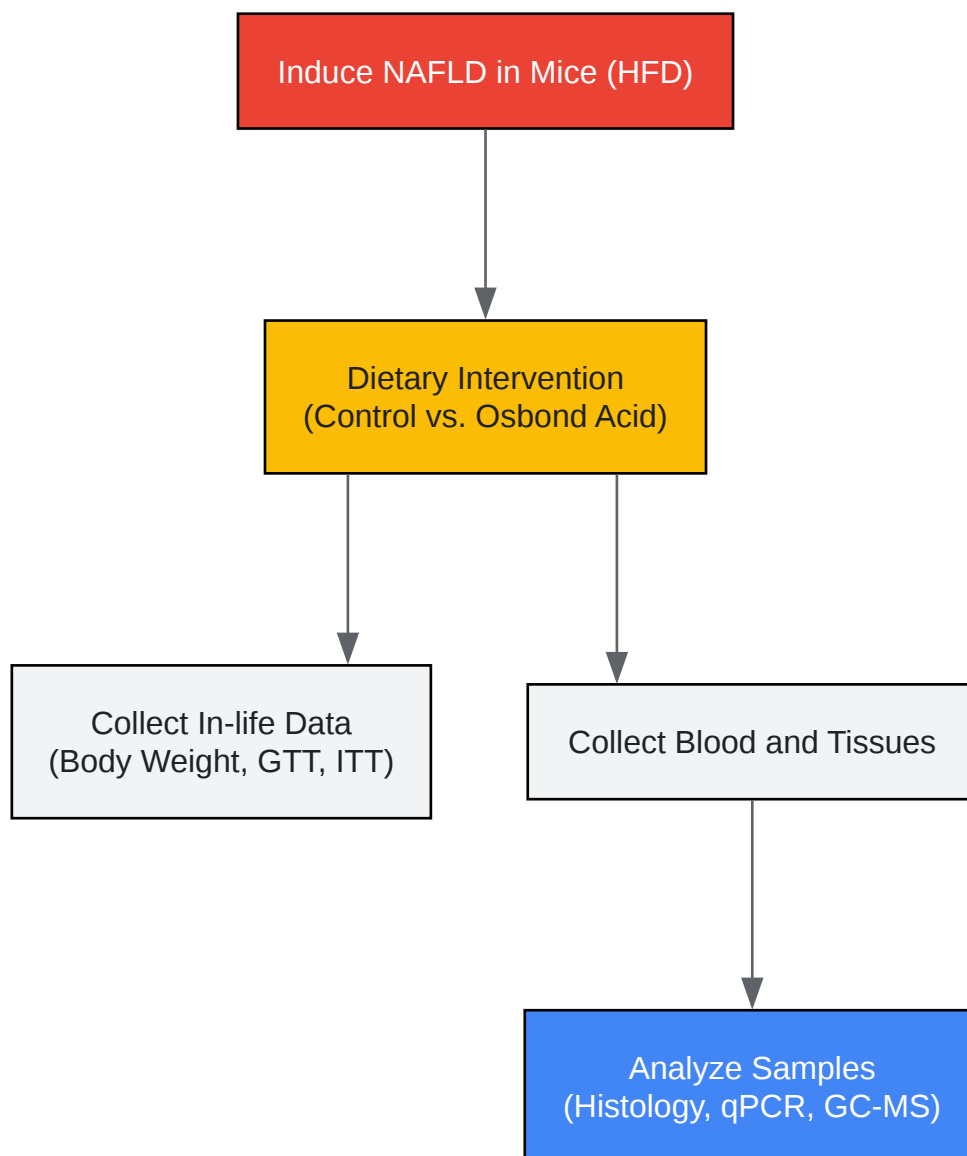
Osbond acid is an elongation and desaturation product of arachidonic acid. The biosynthetic pathway is a key aspect of its metabolism and is outlined below.











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